

# Navigating TNNI3K Inhibition: A Comparative Guide to GSK-114 and its Alternatives

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## Compound of Interest

Compound Name: GSK-114

Cat. No.: B15612316

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of the TNNI3K inhibitor **GSK-114**, detailing its mechanism of action, performance metrics from published studies, and a look at alternative compounds. The data presented here is intended to aid in the critical evaluation and replication of studies involving the inhibition of Troponin I-interacting kinase (TNNI3K), a promising target in cardiovascular disease research.

While direct multi-laboratory studies on the reproducibility of **GSK-114**'s effects are not publicly available, this guide compiles and compares data from various independent research publications. It is important to note that inter-laboratory variability in drug-response assays can be significant, with studies showing potential for up to 200-fold differences in measured values when experimental protocols are not rigorously standardized. The information herein should be considered in this context.

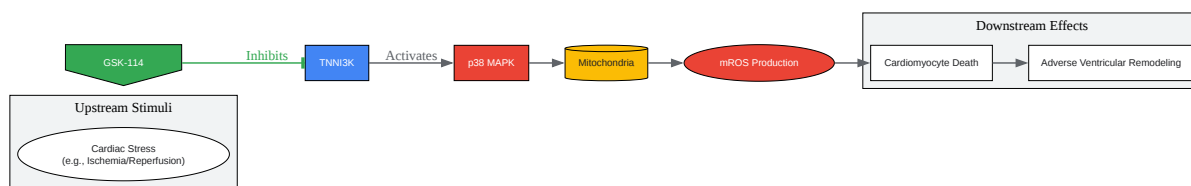
## Quantitative Comparison of TNNI3K Inhibitors

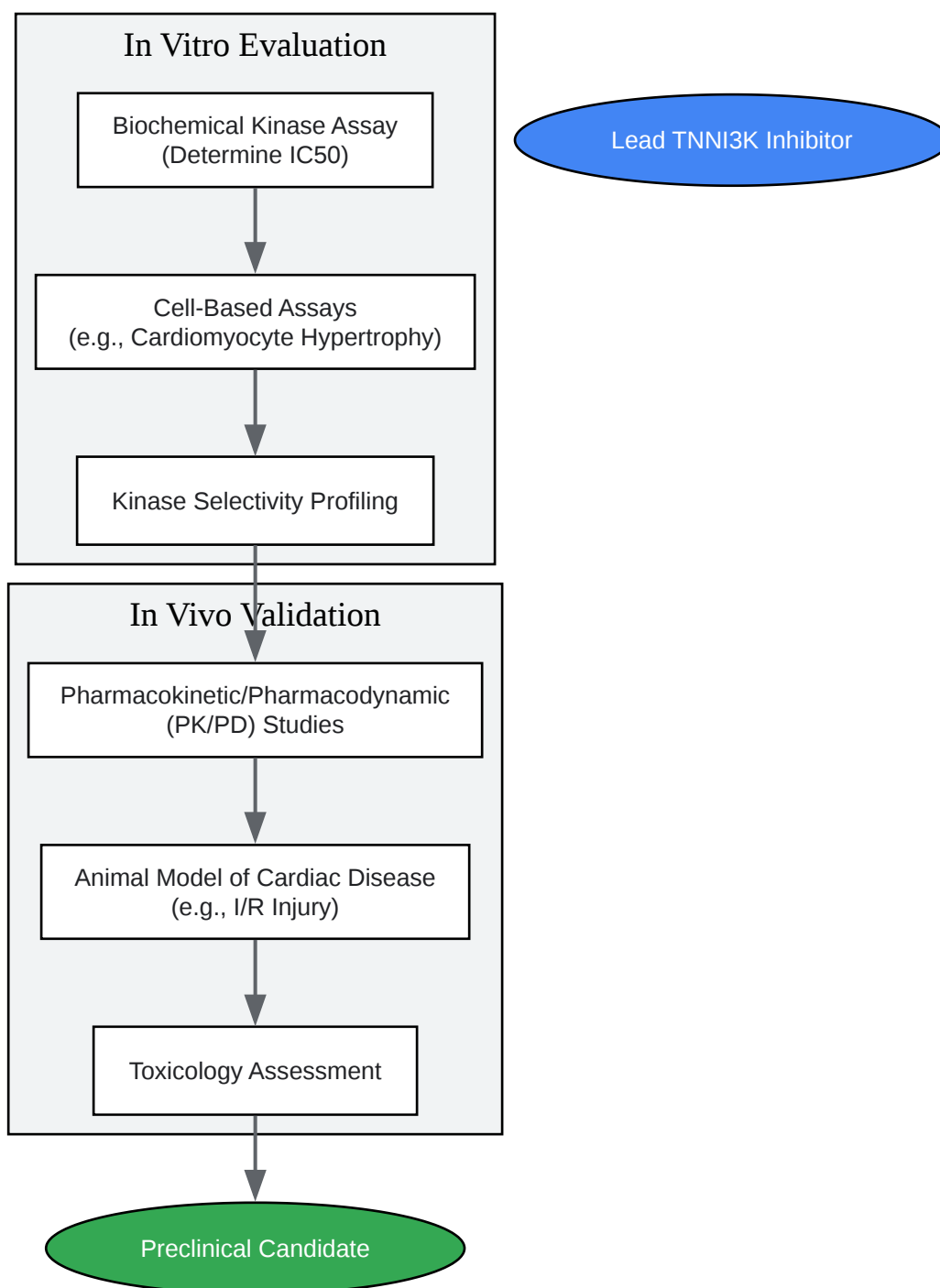
The following table summarizes the in vitro potency of **GSK-114** and other notable TNNI3K inhibitors as reported in scientific literature. These values provide a baseline for comparing the biochemical activity of these compounds.

Compound	Target(s)	IC50 (nM)	Selectivity	Reference
GSK-114	TNNI3K	25	40-fold vs. B-Raf	[1][2]
B-Raf	1000	[2]		
GSK854	TNNI3K	Potent (specific value not detailed in search results)	No p38 $\alpha$ inhibition	[3]
GSK329	TNNI3K	Potent (specific value not detailed in search results)	Some p38 $\alpha$ inhibition	[3]
Compound 6O	TNNI3K	410	Pyrido[1][4]thieno[2,3-d]pyrimidine template	

## TNNI3K Signaling Pathway

TNNI3K is a cardiac-specific kinase implicated in the pathophysiology of cardiac hypertrophy and ischemia/reperfusion injury.[5][6] Its signaling cascade is understood to involve the p38 MAPK pathway and the generation of mitochondrial reactive oxygen species (ROS), ultimately leading to cardiomyocyte death and adverse cardiac remodeling.[3][5]





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